

Molecular weight and formula of monosodium 3-amino-1,5-naphthalenedisulfonate.

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Compound of Interest

Compound Name: Sodium 3-aminonaphthalene-1,5-disulphonate

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Technical Guide: Monosodium 3-amino-1,5-naphthalenedisulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of monosodium 3-amino-1,5-naphthalenedisulfonate, including its molecular weight and chemical formula. It also outlines general experimental approaches for its synthesis and analysis.

Core Data

The fundamental properties of monosodium 3-amino-1,5-naphthalenedisulfonate are summarized in the table below.

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₈ NNaO ₆ S ₂	[1]
Molecular Weight	325.3 g/mol	[2]
CAS Number	4681-22-5	[1]
IUPAC Name	Sodium 3-amino-5-sulfonaphthalene-1-sulfonate	[1]
Synonyms	1,5-Naphthalenedisulfonic acid, 3-amino-, monosodium salt; 3-Amino-1,5-naphthalenedisulfonic acid monosodium salt	[1]
Appearance	White crystal (for the parent acid)	[3]

Chemical Structure

The chemical structure of monosodium 3-amino-1,5-naphthalenedisulfonate is depicted below.

Caption: Chemical structure of monosodium 3-amino-1,5-naphthalenedisulfonate.

Experimental Protocols

While specific, detailed step-by-step protocols for the synthesis and analysis of monosodium 3-amino-1,5-naphthalenedisulfonate are not readily available in the public domain, this section outlines the general methodologies based on the synthesis of the parent acid and related compounds.

Synthesis of 3-Amino-1,5-naphthalenedisulfonic Acid (Parent Compound)

The synthesis of the parent acid, 3-amino-1,5-naphthalenedisulfonic acid, generally follows a multi-step process:

- **Sulfonation of Naphthalene:** Naphthalene is first treated with fuming sulfuric acid. This step introduces sulfonic acid groups onto the naphthalene ring.
- **Nitration:** The resulting naphthalenedisulfonic acid is then nitrated using a mixture of nitric and sulfuric acids. This introduces a nitro group onto the ring.
- **Isomer Separation:** The nitration step produces a mixture of isomers. The desired 2-nitro-4,8-naphthalenedisulfonic acid is separated, often through the formation of a magnesium salt.
- **Reduction:** The separated nitro compound is then reduced to the corresponding amino group. This is typically achieved using iron powder in an acidic medium (e.g., hydrochloric acid).[3]

Preparation of Monosodium 3-amino-1,5-naphthalenedisulfonate

The monosodium salt is typically prepared by neutralizing the free 3-amino-1,5-naphthalenedisulfonic acid with one equivalent of a sodium base, such as sodium hydroxide or sodium carbonate. The general procedure involves:

- Dissolving the free acid in a suitable solvent, usually water.
- Slowly adding a stoichiometric amount of the sodium base while monitoring the pH.
- The monosodium salt can then be isolated by precipitation, possibly through the addition of a less polar solvent or by concentration of the solution, followed by filtration and drying.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

A general reverse-phase HPLC method can be employed for the analysis of 3-amino-1,5-naphthalenedisulfonic acid and its salts.[4]

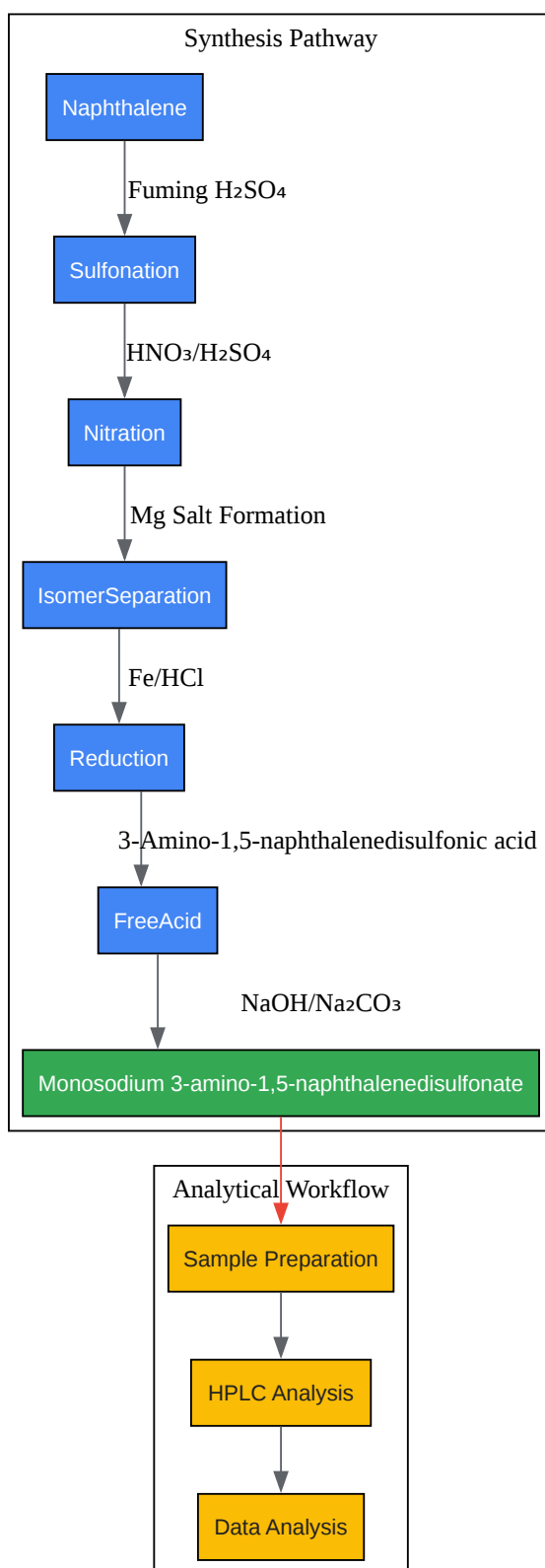
- **Principle:** The compound is separated on a non-polar stationary phase with a more polar mobile phase.
- **Stationary Phase:** A C18 column is a common choice for this type of analysis.

- **Mobile Phase:** A typical mobile phase consists of a mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., a phosphate or formate buffer to control pH).^[4] The gradient of the mobile phase can be adjusted to achieve optimal separation.
- **Detection:** UV detection is suitable for this compound due to the presence of the naphthalene chromophore.

For quantitative analysis, a calibration curve would be constructed using standards of known concentration. The peak area of the analyte in the sample is then compared to the calibration curve to determine its concentration.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow for the synthesis and analysis of monosodium 3-amino-1,5-naphthalenedisulfonate.



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Caption: General workflow for synthesis and analysis.

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References

- 1. Monosodium 3-amino-1,5-naphthalenedisulfonate | C₁₀H₈NNaO₆S₂ | CID 23673646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 1,5-Naphthalenedisulfonic acid, 3-amino- | SIELC Technologies [sielc.com]
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